

α,β -Trehalose: A Technical Guide to a Rare Disaccharide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *alpha,beta-Trehalose*

CAS No.: *585-91-1*

Cat. No.: *B3145908*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Trehalose, a disaccharide composed of two glucose units, is widely recognized for its remarkable bioprotective properties. While the α,α -anomer is prevalent in nature, its stereoisomer, α,β -trehalose (also known as neotrehalose), is exceptionally rare and generally considered a synthetic sugar. This technical guide provides a comprehensive overview of α,β -trehalose, focusing on its chemical properties, synthesis methodologies, and the limited but significant available data on its biological activity. The document is intended to serve as a foundational resource for researchers and professionals in drug development and the broader life sciences who are interested in the comparative biochemistry of trehalose isomers and the potential applications of their synthetic analogues.

Introduction: The Trehalose Isomers

Trehalose ($C_{12}H_{22}O_{11}$) exists in three stereoisomeric forms, distinguished by the configuration of the 1,1-glycosidic bond linking the two glucose units:

- α,α -Trehalose: The naturally abundant and well-studied isomer.
- α,β -Trehalose (Neotrehalose): The primary subject of this guide, rarely found in nature.
- β,β -Trehalose (Isotrehalose): Another rare isomer, also primarily known through chemical synthesis.

The α,α isomer is lauded for its role in anhydrobiosis, protecting organisms from desiccation and other environmental stresses.^[1] In contrast, α,β -trehalose has not been isolated from living organisms, with the exception of a single report in the fungus *Laetiporus sulphureus*.^[2] Its study, therefore, is almost exclusively reliant on synthetic material. It is a non-reducing disaccharide, a property it shares with its more common isomer.

Physicochemical Properties of α,β -Trehalose

The distinct stereochemistry of α,β -trehalose results in different physical properties compared to the α,α isomer. A summary of its key properties is presented in Table 1.

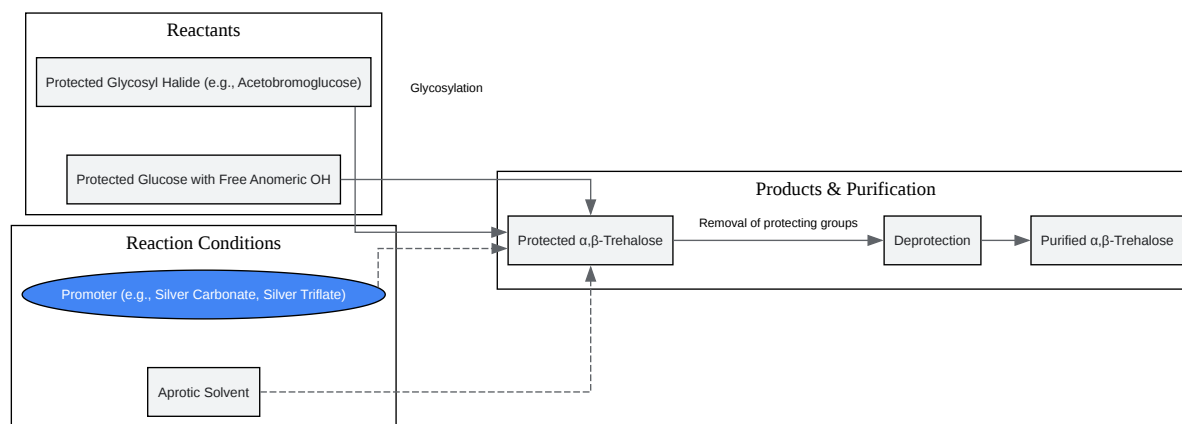
Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₂ O ₁₁	[2]
Molar Mass	342.30 g/mol	[2]
CAS Number	585-91-1	[3]
Synonyms	Neotrehalose, α-D-Glucopyranosyl β-D-glucopyranoside	[3]
Appearance	Solid	[2]
Melting Point	149 °C	[2]
Solubility	Readily soluble in water	[4]
Hygroscopicity	Substantially free of hygroscopicity in crystalline form	[4]
Sweetness	Rich and high-quality sweetness	[4]

Synthesis of α,β-Trehalose

The scarcity of natural α,β-trehalose necessitates its production through chemical or biochemical synthesis. Two primary methods have been described.

Chemical Synthesis: The Koenigs-Knorr Reaction

The Koenigs-Knorr reaction is a classical method for the formation of glycosidic bonds.[5][6] The synthesis of α,β-trehalose can be achieved through the reaction of a protected glycosyl halide with a suitably protected glucose derivative. The general workflow involves the activation of the anomeric carbon of one glucose unit and its subsequent reaction with a free hydroxyl group on a second glucose unit.



[Click to download full resolution via product page](#)

Figure 1: Workflow for the Koenigs-Knorr synthesis of α,β-trehalose.

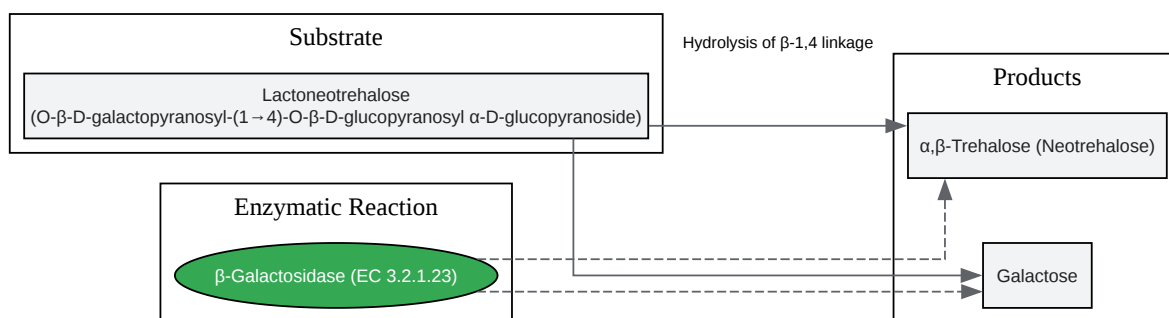
Experimental Protocol: Generalized Koenigs-Knorr Synthesis

- **Preparation of Glycosyl Donor:** A fully protected glucose molecule (e.g., penta-O-acetyl-D-glucose) is converted to a glycosyl halide (e.g., 2,3,4,6-tetra-O-acetyl-α-D-glucopyranosyl bromide) using a hydrogen halide.
- **Glycosylation:** The glycosyl halide is dissolved in a dry, aprotic solvent (e.g., dichloromethane or toluene). A protected glucose acceptor with a free anomeric hydroxyl group is added, along with a promoter such as silver carbonate or silver triflate.^[6] The promoter acts as a halophile, facilitating the formation of the glycosidic bond. The reaction is typically carried out under anhydrous conditions and may require stirring for several hours to days, depending on the reactivity of the substrates.

- **Work-up and Purification:** The reaction mixture is filtered to remove the silver salts. The organic solution is then washed, dried, and concentrated. The resulting protected disaccharide is purified using column chromatography.
- **Deprotection:** The protecting groups (e.g., acetyl groups) are removed, typically by Zemplén deacetylation using a catalytic amount of sodium methoxide in methanol, to yield the final α,β -trehalose product.

Enzymatic Synthesis

A biochemical route for the synthesis of neotrehalose has also been developed, offering a potentially more stereospecific and environmentally benign alternative to chemical synthesis.^[4] This method utilizes the enzyme β -galactosidase.



[Click to download full resolution via product page](#)

Figure 2: Enzymatic synthesis of α,β -trehalose from lactoneotrehalose.

Experimental Protocol: Enzymatic Synthesis of Neotrehalose

- **Substrate Preparation:** The starting material, lactoneotrehalose, is dissolved in an appropriate buffer solution.
- **Enzymatic Reaction:** β -galactosidase (EC 3.2.1.23) is added to the substrate solution. The enzyme specifically cleaves the β -1,4 glycosidic bond linking the galactose and one of the glucose units of lactoneotrehalose.

- **Incubation:** The reaction mixture is incubated under optimal conditions for the enzyme (e.g., specific pH and temperature).
- **Product Isolation and Purification:** The reaction yields α,β -trehalose and galactose. The desired α,β -trehalose is then isolated from the reaction mixture and purified, typically using chromatographic techniques.

Biological Activity and Metabolism

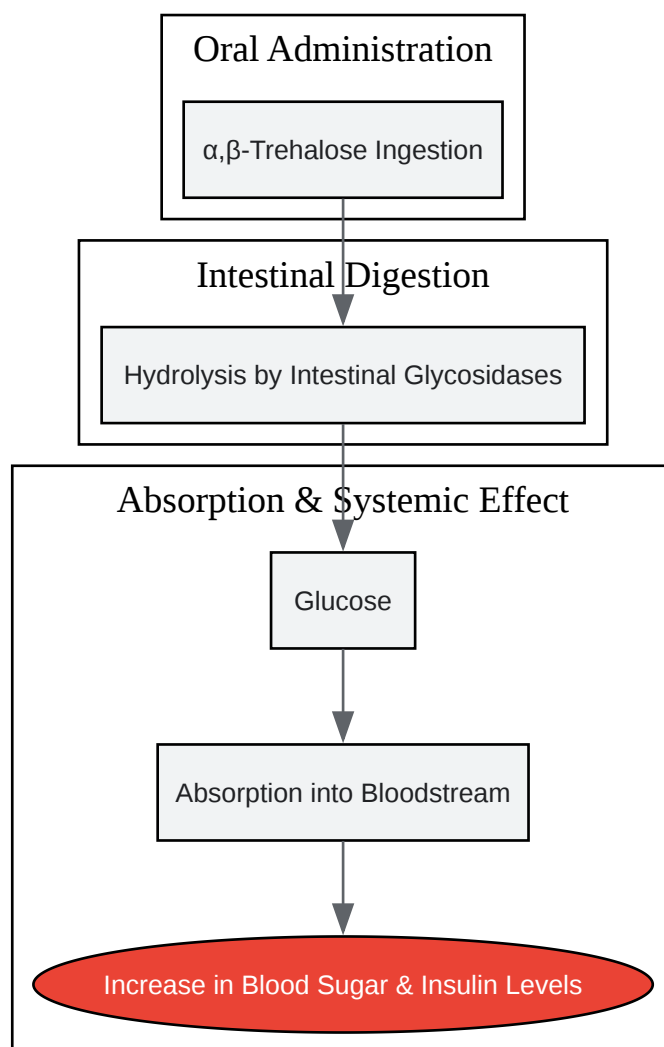
Data on the biological activity of α,β -trehalose is extremely limited. However, a key patent provides valuable insights into its in vivo behavior upon oral administration.^[4]

In Vivo Metabolism and Glycemic Response

A study on healthy human volunteers demonstrated that orally administered crystalline neotrehalose is metabolized and utilized as an energy source.^[4] The metabolic response was compared to that of glucose.

Parameter	α,β -Trehalose (Neotrehalose)	Glucose (Control)	Reference
Time to Max Blood Sugar Level	~0.5 - 1 hour	~0.5 - 1 hour	^[4]
Time to Max Insulin Level	~0.5 - 1 hour	~0.5 - 1 hour	^[4]
General Behavior	Behaves similarly to glucose	Standard response	^[4]

These findings suggest that, unlike its α,α -counterpart which is hydrolyzed by the intestinal enzyme trehalase, α,β -trehalose is likely hydrolyzed by other glycosidases in the human gut, releasing glucose that is then absorbed into the bloodstream. This metabolic pathway is depicted in Figure 3.



[Click to download full resolution via product page](#)

Figure 3: Proposed metabolic pathway of orally administered α,β -trehalose.

Potential Applications and Future Research Directions

The unique properties of α,β -trehalose, such as its stability, high-quality sweetness, and low hygroscopicity, suggest potential applications in the food, cosmetic, and pharmaceutical industries.[4] Its use as a sweetener with potentially reduced dental-carries-inducibility has been proposed.[4]

For drug development professionals, the key interest lies in the comparative effects of trehalose isomers. While α,α -trehalose is investigated for its role in promoting autophagy and stabilizing therapeutic proteins, the biological effects of α,β -trehalose remain largely unexplored. Future research should focus on:

- **Comparative In Vitro Studies:** Directly comparing the effects of α,α - and α,β -trehalose on protein stability, cellular stress responses, and autophagy induction.
- **Enzyme Specificity:** Identifying the specific human intestinal glycosidases responsible for the hydrolysis of α,β -trehalose.
- **Pharmacokinetics:** A detailed pharmacokinetic analysis of synthetically produced α,β -trehalose to understand its absorption, distribution, metabolism, and excretion (ADME) profile.

Conclusion

α,β -Trehalose, or neotrehalose, represents an intriguing yet understudied stereoisomer of the well-known bioprotectant, α,α -trehalose. While its natural occurrence is virtually nonexistent, established chemical and enzymatic synthesis routes make it accessible for research. The available data indicates that it is metabolized in vivo, eliciting a glycemic response similar to glucose. This guide provides a consolidated overview of the current knowledge on α,β -trehalose, highlighting the significant gaps in our understanding of its biological functions. For researchers and drug development professionals, the exploration of this rare disaccharide offers a unique opportunity to dissect the structure-function relationships of trehalose isomers and potentially uncover novel applications for synthetic carbohydrate analogues.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [PDF] [New insights on trehalose: a multifunctional molecule.](#) | Semantic Scholar [semanticscholar.org]

- [2. researchgate.net \[researchgate.net\]](#)
- [3. Enzymatic Synthesis and Structural Characterization of Novel Trehalose-Based Oligosaccharides - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. research.chalmers.se \[research.chalmers.se\]](#)
- [5. Koenigs–Knorr reaction - Wikipedia \[en.wikipedia.org\]](#)
- [6. Glucose and trehalose metabolism through the cyclic pentose phosphate pathway shapes pathogen resistance and host protection in Drosophila - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [α,β -Trehalose: A Technical Guide to a Rare Disaccharide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3145908/docs#trehalose-a-technical-guide-to-a-rare-disaccharide\]](https://www.benchchem.com/product/b3145908/docs#trehalose-a-technical-guide-to-a-rare-disaccharide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check